

A Technical Guide to the Physical Properties of Liquid Chlorocyclobutane

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Compound of Interest

Compound Name: Chlorocyclobutane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of liquid **chlorocyclobutane**. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development who may use this compound as a reagent or intermediate in synthesis. All quantitative data is summarized in clear, accessible tables. Furthermore, detailed experimental protocols for determining these key physical properties are provided, offering a practical reference for laboratory work.

Core Physical Properties of Chlorocyclobutane

Chlorocyclobutane (C₄H₇Cl) is a colorless liquid at room temperature.^[1] Its physical characteristics are crucial for its handling, storage, and application in various chemical reactions. The following tables summarize the key physical properties of **chlorocyclobutane**.

Table 1: General and Molar Properties of **Chlorocyclobutane**

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₇ Cl	[2][3]
Molecular Weight	90.55 g/mol	[2][3]
Appearance	Clear, colorless liquid	[2][4]

Table 2: Thermodynamic and Physical Constants of **Chlorocyclobutane**

Property	Value	Conditions	Reference(s)
Boiling Point	83 °C	at 760 mmHg	[2][4]
Melting Point	155-156 °C	-	[2]
Note: This value appears unusually high and may be anomalous. Other sources do not provide a melting point.			
Density	0.991 g/mL	at 25 °C	[2][4]
Refractive Index	1.436	n ₂₀ /D	[2]
1.435-1.437	n ₂₀ /D	[4]	
Vapor Pressure	85.6 mmHg	at 25 °C	[2]
Water Solubility	Insoluble	-	[2]
Viscosity	Data not available	-	-
Surface Tension	Data not available	-	-

Experimental Protocols

Detailed experimental procedures are essential for the accurate and reproducible determination of physical properties. While specific documented protocols for **chlorocyclobutane** are not readily available, the following standard methodologies are applicable for its characterization.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a volatile organic compound like **chlorocyclobutane**, two common methods are

distillation and the Thiele tube method.^[5]^[6]

a) Simple Distillation:

This method is suitable for determining the boiling point of a pure liquid.^[6]

- Apparatus: A round-bottom flask, a condenser, a receiving flask, a thermometer, and a heating mantle.
- Procedure:
 - Place a small volume of **chlorocyclobutane** and a boiling chip in the round-bottom flask.
 - Assemble the distillation apparatus. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
 - Begin heating the flask gently.
 - Record the temperature at which the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This constant temperature is the boiling point.^[7]

b) Thiele Tube Method:

This micro-method is ideal when only a small amount of the substance is available.^[5]

- Apparatus: A Thiele tube, a thermometer, a small test tube, a capillary tube sealed at one end, and mineral oil.
- Procedure:
 - A few drops of **chlorocyclobutane** are placed in the small test tube.
 - The capillary tube is placed in the test tube with its open end down.
 - The test tube is attached to the thermometer.
 - The assembly is placed in the Thiele tube containing mineral oil.

- The Thiele tube is heated gently. As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heating is stopped, and the temperature at which the liquid is drawn into the capillary tube is recorded as the boiling point.[\[8\]](#)

Density Measurement

Density is the mass per unit volume of a substance. It can be determined accurately using a pycnometer or by direct mass and volume measurements.

a) Pycnometer Method:

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), an analytical balance.
- Procedure:
 - The mass of the clean, dry pycnometer is determined.
 - The pycnometer is filled with **chlorocyclobutane**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is wiped off.
 - The mass of the pycnometer filled with the liquid is measured.
 - The volume of the pycnometer is determined by repeating the procedure with a liquid of known density, such as deionized water.
 - The density of **chlorocyclobutane** is calculated by dividing the mass of the liquid by the volume of the pycnometer.

b) Mass and Volume Measurement:

- Apparatus: A graduated cylinder or a volumetric pipette, and an analytical balance.[\[9\]](#)[\[10\]](#)
- Procedure:

- A known volume of **chlorocyclobutane** is accurately measured using a graduated cylinder or a volumetric pipette.[\[10\]](#)
- The mass of this volume is determined using an analytical balance.[\[10\]](#)
- The density is calculated by dividing the mass by the volume.[\[11\]](#)

Refractive Index Measurement

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property of a pure compound.[\[12\]](#)

- Apparatus: An Abbe refractometer, a constant temperature water bath, and a sodium lamp (for the D-line).[\[13\]](#)
- Procedure:
 - The refractometer is calibrated using a standard liquid with a known refractive index.
 - A few drops of **chlorocyclobutane** are placed on the prism of the refractometer.[\[13\]](#)
 - The prisms are closed and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus.
 - The refractive index is read from the scale.
 - The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Viscosity Measurement (General Procedure)

Viscosity is a measure of a fluid's resistance to flow.[\[14\]](#) For a low-viscosity liquid like **chlorocyclobutane** is expected to be, a capillary viscometer would be suitable.[\[15\]](#)[\[16\]](#)

- Apparatus: An Ostwald or Ubbelohde viscometer, a constant temperature bath, and a stopwatch.[\[15\]](#)
- Procedure:

- A known volume of **chlorocyclobutane** is introduced into the viscometer.
- The viscometer is placed in a constant temperature bath until the liquid reaches thermal equilibrium.
- The liquid is drawn up one arm of the viscometer by suction.
- The time taken for the liquid to flow between two marked points on the viscometer is measured.
- The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer. The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the liquid.

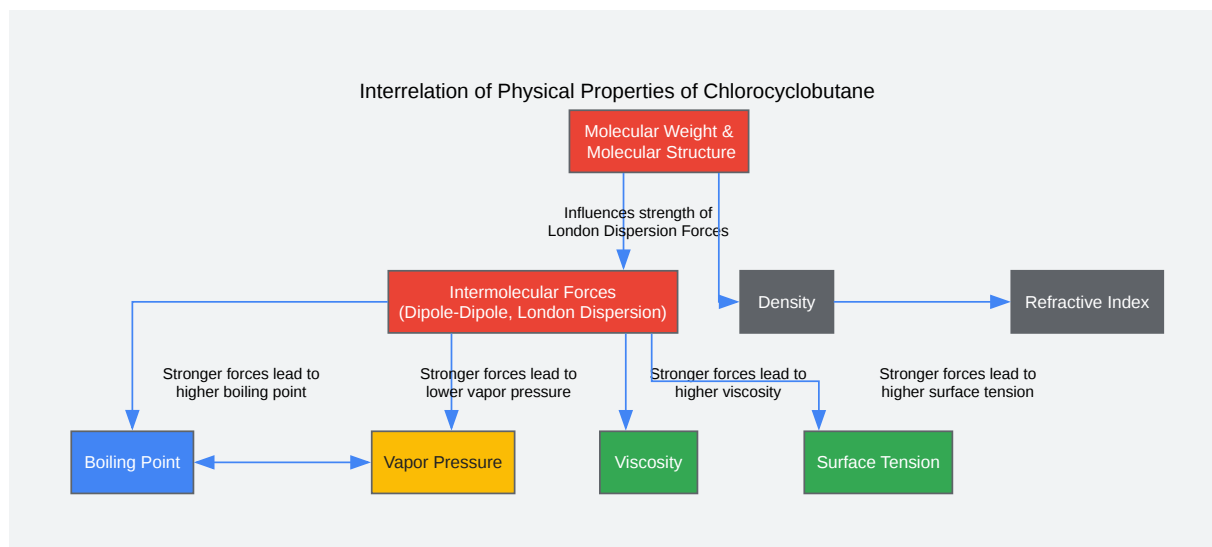
Surface Tension Measurement (General Procedure)

Surface tension is the tendency of liquid surfaces to shrink into the minimum surface area possible.^{[17][18]} The Du Noüy ring method or the Wilhelmy plate method are common techniques for its measurement.^{[19][20][21]}

- Apparatus: A tensiometer with a platinum ring (Du Noüy) or a platinum plate (Wilhelmy).
- Procedure (Du Noüy Ring Method):
 - A platinum ring is submerged in the **chlorocyclobutane**.
 - The force required to pull the ring through the surface of the liquid is measured by the tensiometer.
 - The surface tension is calculated from this force, considering the dimensions of the ring.

Interrelation of Physical Properties

The physical properties of a liquid are interconnected and are fundamentally governed by the strength of its intermolecular forces.



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Caption: Relationship between intermolecular forces and key physical properties.

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